

# Essential Safety & Handling Guide for CPI-905 (Cryptochlorogenic Acid)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CPI-905

Cat. No.: B1669585

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For researchers, scientists, and drug development professionals, ensuring safe laboratory practices is paramount. This guide provides essential, immediate safety and logistical information for handling **CPI-905**, identified as Cryptochlorogenic acid (CAS 905-99-7). Following these procedural steps will support a safe laboratory environment and proper disposal of the substance.

## Chemical Identification:

Identifier	Value
Common Name	CPI-905
Chemical Name	4-O-Caffeoylquinic Acid
Synonym	Cryptochlorogenic acid
CAS Number	905-99-7
Molecular Formula	C <sub>16</sub> H <sub>18</sub> O <sub>9</sub>
Molecular Weight	354.31

## Personal Protective Equipment (PPE)

While specific handling procedures may vary based on the experimental context, the following personal protective equipment is recommended when working with **CPI-905** in solid or solution

form.

Protection Type	Required Equipment	Notes
Eye/Face Protection	Safety glasses with side shields or goggles	Essential to prevent eye contact with dust particles or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Inspect gloves for integrity before use. Change gloves frequently and after direct contact.
Laboratory coat	To protect skin and personal clothing from contamination.	
Respiratory Protection	Use in a well-ventilated area or under a fume hood	If handling large quantities or if dust generation is likely, a NIOSH-approved respirator may be necessary.

This table summarizes general PPE recommendations. Always consult the specific Safety Data Sheet (SDS) for the material you are using and your institution's safety protocols.

## Operational and Disposal Plans

### Handling and Storage:

- Avoid inhalation of dust and contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, refrigeration at -20°C is recommended.[\[1\]](#)

### First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.

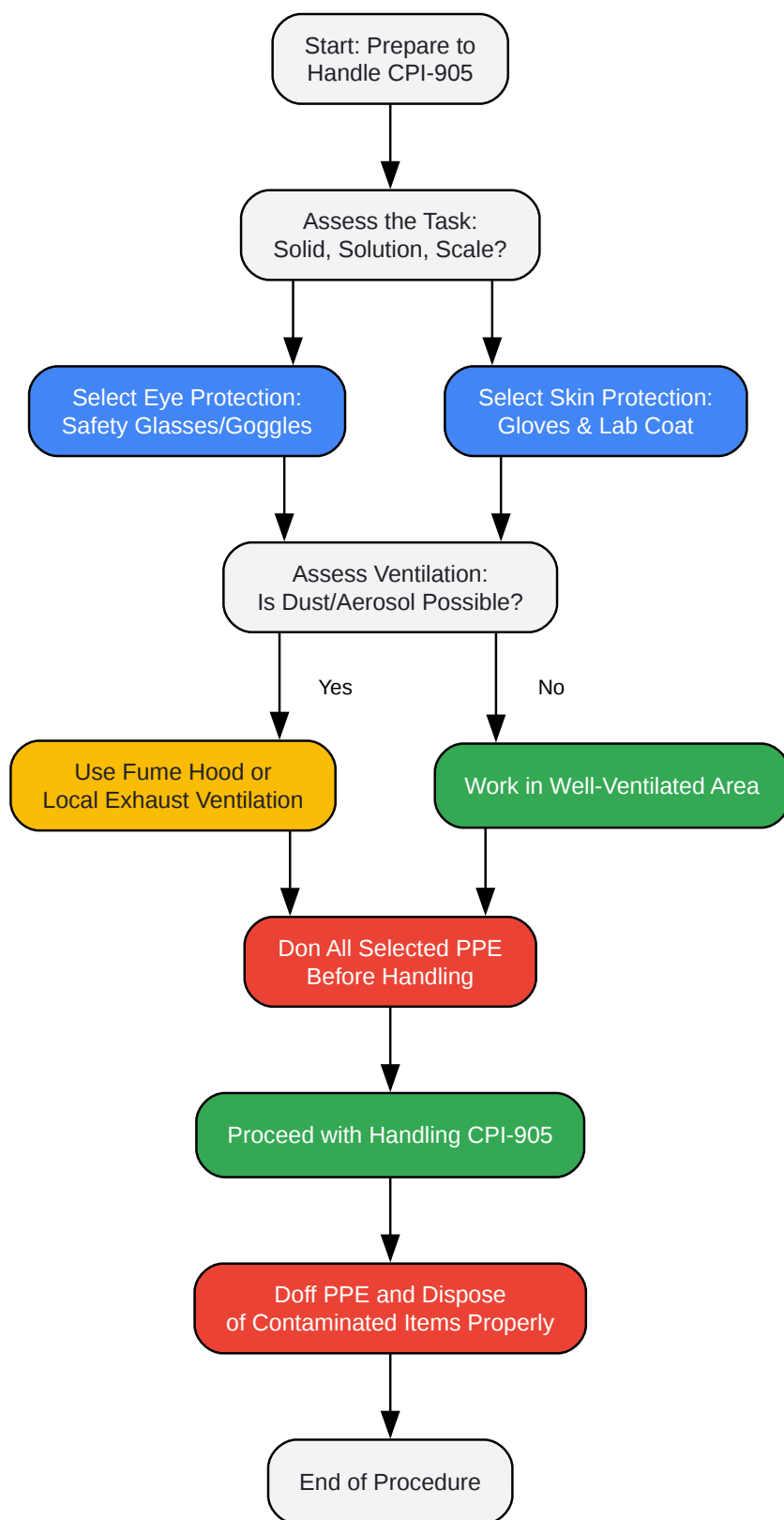
- After skin contact: Wash off with soap and plenty of water. Remove contaminated clothing.
- After inhalation: Move to fresh air. If not breathing, give artificial respiration.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

#### Spill and Disposal:

- Spill: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For liquid spills, absorb with an inert material and place in a chemical waste container.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow product to reach the sewage system.

## PPE Selection and Usage Workflow

The following diagram outlines the logical steps for selecting and using appropriate PPE when handling **CPI-905**.



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*Workflow for PPE selection when handling **CPI-905**.*

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)